

# Solubility Profile of 5-Bromo-2-nitropyridine: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 5-Bromo-2-nitropyridine

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This technical guide provides a comprehensive overview of the solubility profile of **5-Bromo-2-nitropyridine** in organic solvents. Due to the limited availability of precise quantitative data in public literature, this guide focuses on reported qualitative solubility and presents a detailed experimental protocol for the quantitative determination of its solubility. This allows research and drug development professionals to accurately assess the solubility of **5-Bromo-2-nitropyridine** in relevant solvent systems for applications such as reaction chemistry, purification, and formulation.

## Introduction to 5-Bromo-2-nitropyridine

**5-Bromo-2-nitropyridine** is a heterocyclic aromatic compound with the chemical formula  $C_5H_3BrN_2O_2$  and a molecular weight of 202.99 g/mol. It serves as a crucial intermediate in the synthesis of various pharmaceutical and agrochemical compounds. Its chemical structure, featuring a pyridine ring substituted with a bromine atom and a nitro group, dictates its physicochemical properties, including its solubility in different media. Understanding its solubility is paramount for its effective use in synthetic organic chemistry and process development.

## Solubility Data

Exhaustive searches of scientific literature and chemical databases did not yield specific quantitative solubility data for **5-Bromo-2-nitropyridine** in various organic solvents at different

temperatures. However, several sources provide qualitative descriptions of its solubility. This information is summarized in the table below.

Solvent	Qualitative Solubility
Water	Insoluble[1]
Methanol	Slightly Soluble[2], Readily Dissolving[3]
Ethanol	Readily Dissolving[3]
Chloroform	Slightly Soluble[2]
Dimethyl Sulfoxide (DMSO)	Readily Dissolving[3]

Note: The term "readily dissolving" suggests good solubility, while "slightly soluble" indicates limited solubility. For precise applications, experimental determination of solubility is highly recommended.

## Experimental Protocol for Solubility Determination (Gravimetric Method)

The following is a detailed, generalized protocol for the experimental determination of the solubility of **5-Bromo-2-nitropyridine** in an organic solvent using the equilibrium gravimetric method.

### 3.1. Principle

This method involves preparing a saturated solution of the solute (**5-Bromo-2-nitropyridine**) in a specific solvent at a constant temperature. A known volume or mass of the saturated solution is then evaporated to dryness, and the mass of the remaining solute is determined. From these measurements, the solubility can be calculated and expressed in various units (e.g., g/100 mL, mg/mL, or mole fraction).

### 3.2. Materials and Equipment

- **5-Bromo-2-nitropyridine** (high purity)

- Selected organic solvent(s) (analytical grade)
- Analytical balance ( $\pm 0.0001$  g)
- Thermostatic shaker or water bath
- Vials with airtight caps
- Volumetric flasks and pipettes
- Syringe filters (chemically compatible with the solvent)
- Drying oven
- Desiccator

### 3.3. Procedure

- **Sample Preparation:** Add an excess amount of **5-Bromo-2-nitropyridine** to a series of vials. The presence of undissolved solid at the end of the equilibration period is crucial to ensure saturation.
- **Solvent Addition:** Accurately add a known volume (e.g., 5.00 mL) or mass of the desired organic solvent to each vial.
- **Equilibration:** Tightly seal the vials and place them in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C, 37 °C). Allow the mixtures to equilibrate for a sufficient period (typically 24-72 hours) with constant agitation to ensure the solution reaches saturation.
- **Phase Separation:** After equilibration, cease agitation and allow the vials to stand undisturbed at the set temperature for at least 4 hours to allow the excess solid to settle.
- **Sample Withdrawal:** Carefully withdraw a known volume (e.g., 2.00 mL) of the clear supernatant using a pipette fitted with a syringe filter to avoid transferring any solid particles.
- **Mass Determination of Saturated Solution:** Transfer the filtered saturated solution to a pre-weighed, dry container and record the total mass.

- **Solvent Evaporation:** Place the container with the saturated solution in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute. A gentle stream of nitrogen can be used to accelerate evaporation.
- **Drying to Constant Mass:** Once the solvent is fully evaporated, place the container in a desiccator to cool to room temperature. Weigh the container with the solid residue. Repeat the drying and weighing cycles until a constant mass is achieved.

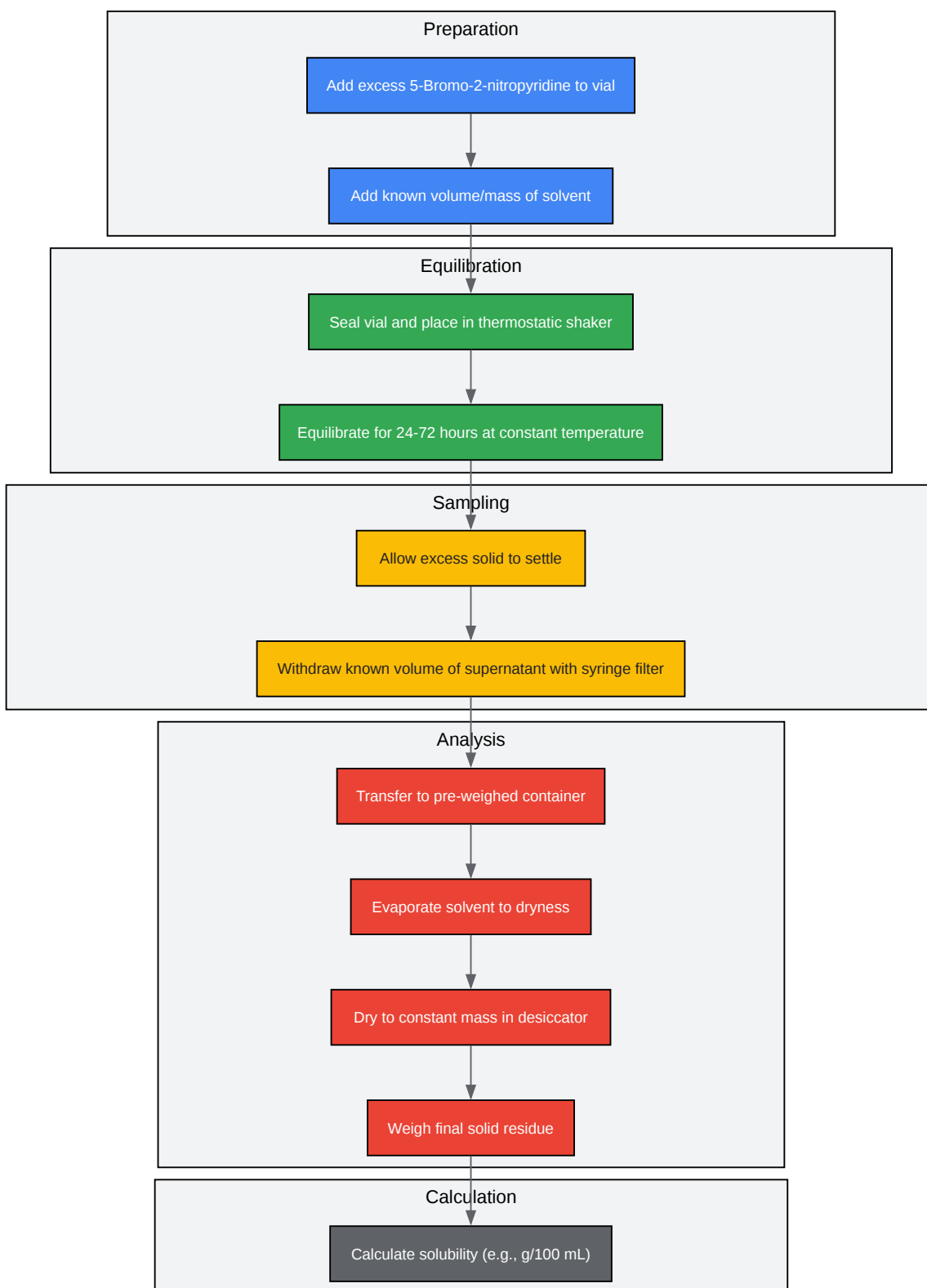
### 3.4. Calculation of Solubility

The solubility can be calculated using the following formulas:

- Solubility ( g/100 mL):  $(\text{Mass of residue (g)} / \text{Volume of saturated solution withdrawn (mL)}) * 100$
- Solubility (mg/mL):  $(\text{Mass of residue (mg)} / \text{Volume of saturated solution withdrawn (mL)})$

## Experimental Workflow Visualization

The following diagram illustrates the key steps in the experimental determination of solubility using the gravimetric method.



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Gravimetric solubility determination workflow.

This comprehensive guide provides both the available qualitative data on the solubility of **5-Bromo-2-nitropyridine** and a robust experimental protocol for its quantitative determination. This information is intended to support researchers and professionals in the effective handling and application of this important chemical intermediate.

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